

Application Notes and Protocols: Hydroxy Methyl Linagliptin as a Biomarker

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Compound of Interest

Compound Name: *Hydroxy Methyl Linagliptin*

Cat. No.: *B15813870*

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Introduction

Linagliptin is a dipeptidyl peptidase-4 (DPP-4) inhibitor used for the treatment of type 2 diabetes.[1] While linagliptin is primarily excreted unchanged, a small fraction undergoes metabolism.[2] This document provides detailed information on a specific metabolite, **Hydroxy Methyl Linagliptin**, and its potential application as a biomarker for linagliptin exposure.

Hydroxy Methyl Linagliptin, also identified as metabolite M489(1), is formed through the hydroxylation of the methyl group on the butinyl side chain of the parent drug.[3][4] Although considered pharmacologically inactive, its detection and quantification can provide insights into the metabolic profile of linagliptin in an individual.[5]

Data Presentation

Quantitative Data Summary

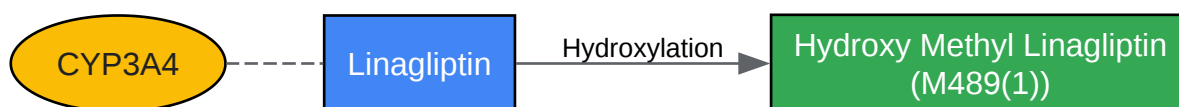
The following table summarizes the quantitative data available for **Hydroxy Methyl Linagliptin** (M489(1)) based on studies of radiolabeled linagliptin in humans.

Parameter	Intravenous (5 mg)	Oral (10 mg)	Reference
Abundance in Excreta (% of Dose)	9.6%	4.7%	[3]
Systemic Exposure vs. Parent Compound	Minor	Minor	[6]
Pharmacological Activity	Inactive	Inactive	[5]

Signaling Pathways

Linagliptin Metabolism Pathway

Linagliptin undergoes minor metabolism primarily mediated by the cytochrome P450 enzyme CYP3A4.[7][8] The formation of **Hydroxy Methyl Linagliptin** (M489(1)) is a result of this metabolic process.

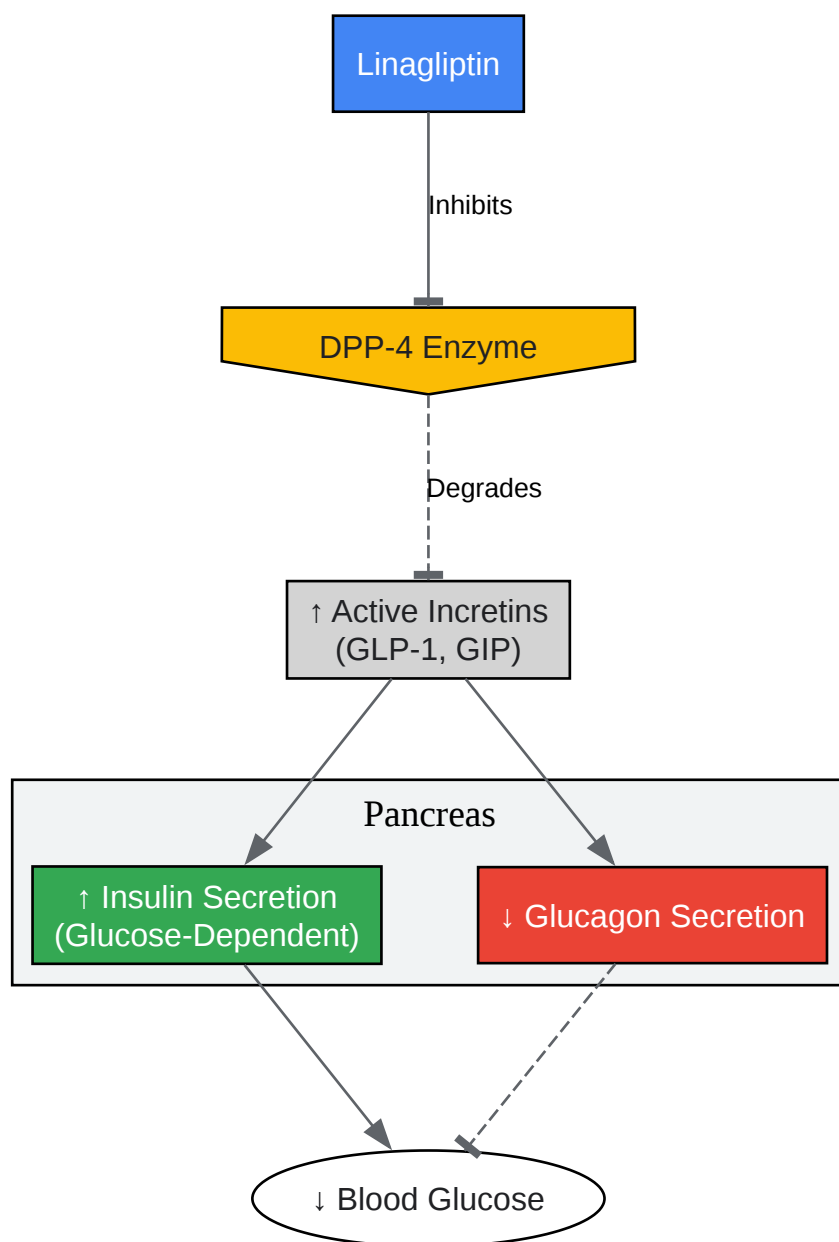


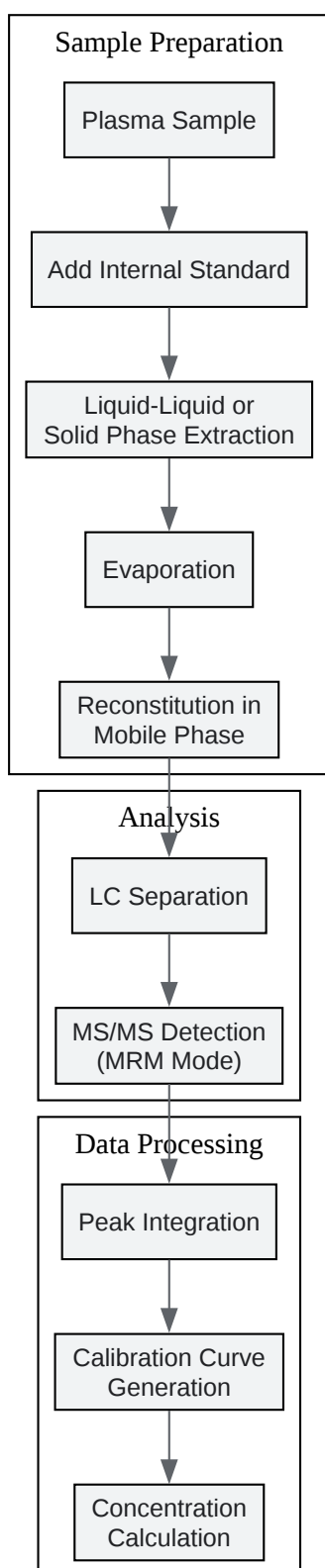
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Caption: Metabolic conversion of Linagliptin to **Hydroxy Methyl Linagliptin**.

Linagliptin Mechanism of Action

Linagliptin inhibits the DPP-4 enzyme, which leads to an increase in active incretin levels (GLP-1 and GIP). This, in turn, enhances glucose-dependent insulin secretion and reduces glucagon secretion, ultimately lowering blood glucose levels.





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